

Introduction: Navigating Isomeric Complexity in Cyanoacrylates

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Compound of Interest

Compound Name: Ethyl cis-(beta-cyano)acrylate

CAS No.: 40594-97-6

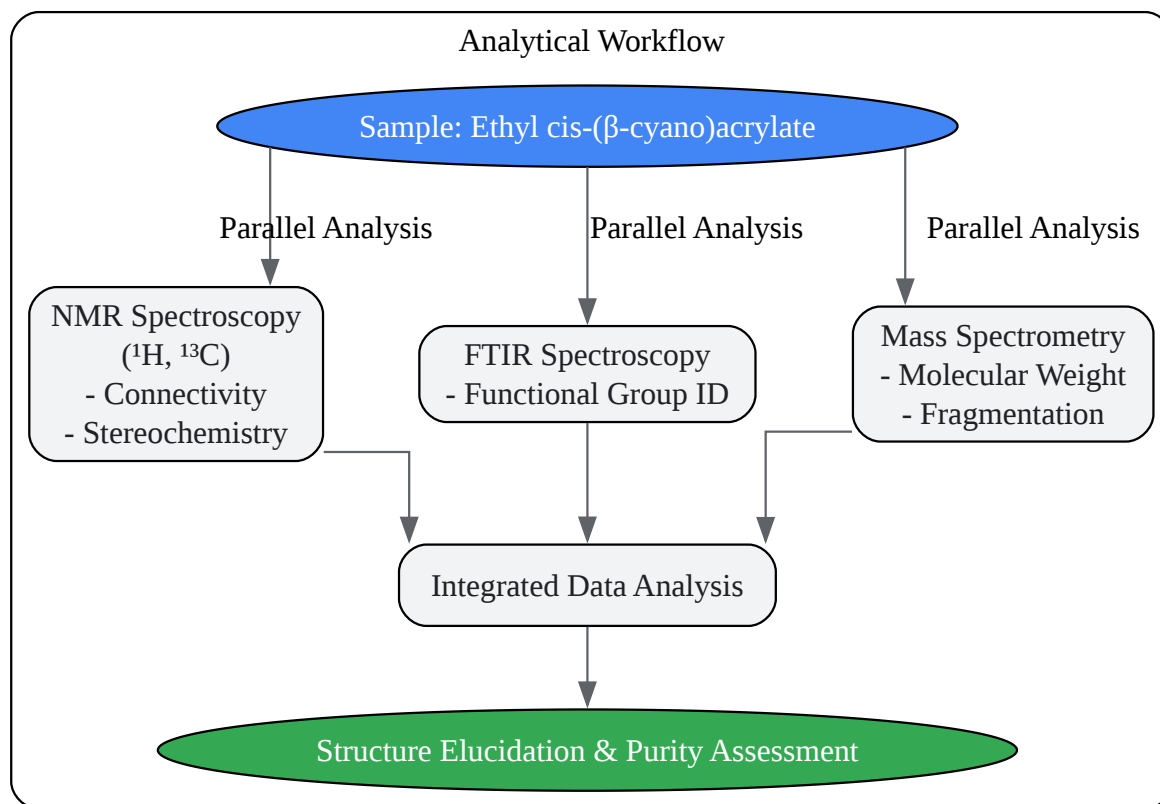
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Ethyl cis-(β -cyano)acrylate, with the chemical formula $\text{NCCH=CHCO}_2\text{C}_2\text{H}_5$, is a fascinating molecule that serves as a valuable dienophile and building block in organic synthesis, particularly in the construction of complex heterocyclic systems.^[1] It is crucial to distinguish this β -substituted isomer from its more commercially prevalent α -substituted counterpart, ethyl 2-cyanoacrylate ($\text{H}_2\text{C=C(CN)CO}_2\text{C}_2\text{H}_5$), the primary component of "superglues".^[2] The difference in the position of the cyano group profoundly impacts the molecule's electronic structure, reactivity, and, consequently, its spectroscopic signature. This guide provides a comprehensive, predictive analysis of the spectroscopic data for ethyl cis-(β -cyano)acrylate, grounding its interpretations in fundamental principles and comparative data from analogous structures. By understanding its unique spectral characteristics, researchers can unambiguously identify this isomer, monitor its reactions, and ensure the purity of their synthetic products.

Molecular Structure and Analytical Workflow

A robust analytical workflow is essential for the comprehensive characterization of a molecule like ethyl cis-(β -cyano)acrylate. The process involves a multi-technique approach to elucidate its connectivity, functional groups, and molecular mass.



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Caption: A typical workflow for the spectroscopic characterization of a synthetic compound.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise atomic connectivity and stereochemistry of ethyl cis-(β-cyano)acrylate. The cis configuration of the vinyl protons is the most telling feature in the ¹H NMR spectrum.

Experimental Protocol: ¹H and ¹³C NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of purified ethyl cis-(β-cyano)acrylate in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, Acetone-d₆). Ensure the sample is free of

particulate matter.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- ^1H NMR Acquisition: Acquire the spectrum using a standard pulse program. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence to ensure each unique carbon appears as a single line. A longer acquisition time and more scans (e.g., 128 or more) are typically required due to the low natural abundance of the ^{13}C isotope.

^1H NMR Spectral Analysis (Predicted)

The proton NMR spectrum provides definitive evidence for the molecule's structure and stereochemistry. The key is the coupling constant between the two vinyl protons, which is expected to be significantly smaller for the cis isomer compared to the trans isomer.

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Caption: Structure of ethyl cis-(β -cyano)acrylate highlighting key proton environments.

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Ha (-CH=)	6.5 - 7.0	Doublet	Jab $\approx$ 10-12 Hz	Downfield due to deshielding from both the cyano and ester groups.
Hb (-CH=)	5.8 - 6.3	Doublet	Jab $\approx$ 10-12 Hz	Upfield relative to Ha. The key diagnostic is the cis coupling constant.
Hc (-OCH ₂ -)	4.1 - 4.3	Quartet	Jcd $\approx$ 7.1 Hz	Typical chemical shift for a methylene group adjacent to an ester oxygen.
Hd (-CH ₃)	1.2 - 1.4	Triplet	Jcd $\approx$ 7.1 Hz	Standard chemical shift for a methyl group in an ethyl ester.

¹³C NMR Spectral Analysis (Predicted)

The ¹³C NMR spectrum complements the ¹H data by identifying all unique carbon environments within the molecule.[3]

Carbon Assignment	Predicted δ (ppm)	Notes
C=O (Ester)	162 - 165	The carbonyl carbon is the most downfield signal.[3]
-CH= (β -carbon)	140 - 145	Deshielded by the adjacent ester group.
=CH- (α -carbon)	100 - 110	Shielded by the electron-withdrawing cyano group.
C $\equiv$ N (Nitrile)	115 - 118	Characteristic chemical shift for a nitrile carbon.
-OCH ₂ -	61 - 63	Typical shift for the methylene carbon of an ethyl ester.
-CH ₃	13 - 15	Standard chemical shift for the terminal methyl carbon.

Part 2: Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FTIR) spectroscopy is a rapid and effective technique for identifying the key functional groups present in ethyl cis-(β -cyano)acrylate. The presence of strong, characteristic absorption bands confirms the molecular structure.

Experimental Protocol: FTIR Spectroscopy

- **Sample Preparation:** As ethyl cis-(β -cyano)acrylate is a liquid, the simplest method is to place a single drop between two KBr or NaCl salt plates to create a thin film (neat sample).
- **Instrumentation:** Use a standard FTIR spectrometer.
- **Data Acquisition:** Record the spectrum, typically in the range of 4000-400 cm^{-1} . Acquire a background spectrum of the clean salt plates first, which is then automatically subtracted from the sample spectrum.

IR Spectral Analysis (Predicted)

The IR spectrum is dominated by absorptions from the nitrile, ester carbonyl, and alkene moieties.^[4]

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity	Notes
C≡N Stretch	2230 - 2245	Strong, Sharp	A highly characteristic and unambiguous peak for the nitrile group.
C=O Stretch (Ester)	1725 - 1740	Very Strong	The conjugated system may shift this value slightly lower than a saturated ester. ^[4]
C=C Stretch	1620 - 1640	Medium	The intensity is enhanced by conjugation with the carbonyl and cyano groups.
C-O Stretch	1200 - 1250	Strong	Characteristic of the ester C-O bond.
=C-H Bending	675 - 730	Strong	The out-of-plane bending for a cis-disubstituted alkene provides further structural confirmation.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and valuable information about the molecule's fragmentation pattern, which acts as a structural fingerprint.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the compound (e.g., in methanol or acetonitrile) into the mass spectrometer via direct infusion or through a coupled separation technique like Gas Chromatography (GC-MS).
- **Ionization:** Use a suitable ionization technique. Electron Ionization (EI) is common for GC-MS and will induce fragmentation. Electrospray Ionization (ESI) is a softer technique that is more likely to show the molecular ion peak.
- **Analysis:** Analyze the resulting ions using a mass analyzer (e.g., quadrupole, time-of-flight).

MS Fragmentation Analysis (Predicted)

The molecular formula NCCH=CHCO2C2H5 gives a molecular weight of 125.13 g/mol .[\[1\]](#)

- **Molecular Ion (M^+):** The primary peak of interest will be the molecular ion peak at $m/z = 125$.
- **Key Fragments:** Common fragmentation pathways for ethyl esters include:
 - $[M - OCH_2CH_3]^+$ ($m/z = 80$): Loss of the ethoxy radical is a very common fragmentation pathway for ethyl esters.
 - $[M - CH_2CH_3]^+$ ($m/z = 96$): Loss of an ethyl radical.
 - $[M - CO_2CH_2CH_3]^+$ ($m/z = 52$): Loss of the entire ethyl ester group.

Conclusion

The spectroscopic analysis of ethyl cis-(β -cyano)acrylate requires a careful and integrated approach. While 1H NMR provides the most definitive evidence for the crucial cis-stereochemistry through the measurement of vinyl proton coupling constants, FTIR and ^{13}C NMR serve to confirm the presence of all key functional groups and carbon environments. Mass spectrometry validates the molecular weight and provides a fragmentation pattern consistent with the proposed structure. This guide provides the predictive data and methodological framework necessary for researchers to confidently identify and characterize this important synthetic intermediate, ensuring the integrity and success of their scientific endeavors.

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